

In Vivo Imaging with [68Ga]Ga-CCZ01048: Application Notes and Protocols

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Compound of Interest

Compound Name: CCZ01048

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Introduction

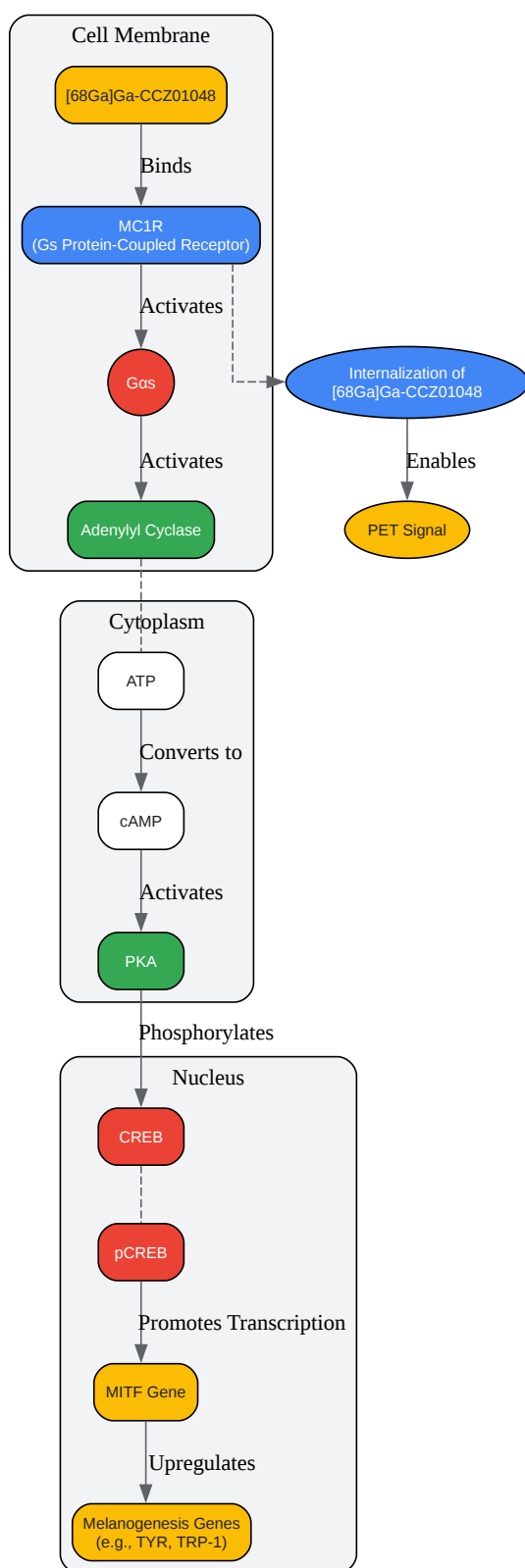
CCZ01048 is a potent α -melanocyte-stimulating hormone (α -MSH) analogue designed for high-affinity binding to the melanocortin 1 receptor (MC1R).[1] The MC1R is a G protein-coupled receptor that is significantly overexpressed in the majority of malignant melanoma cases, making it a prime target for molecular imaging and potential radionuclide therapy.[2][3] When radiolabeled with Gallium-68 ([68Ga]), the resulting tracer, [68Ga]Ga-**CCZ01048**, serves as a promising agent for the in vivo visualization of melanoma tumors using Positron Emission Tomography (PET).[1][2][4]

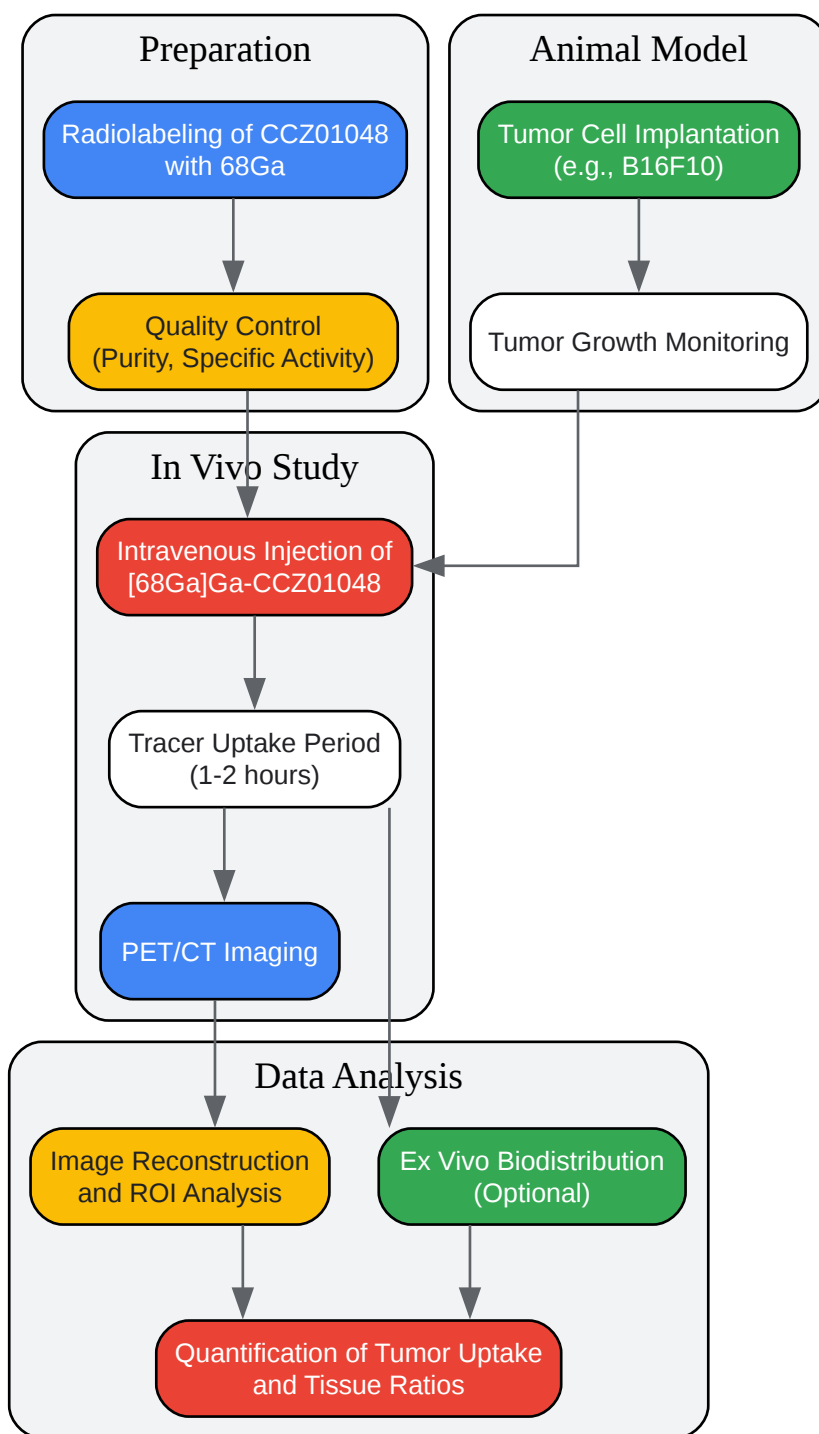
These application notes provide a comprehensive guide for the use of [68Ga]Ga-**CCZ01048** in preclinical melanoma imaging, detailing its mechanism of action, protocols for use, and expected quantitative outcomes.

Mechanism of Action: Targeting the MC1R Signaling Pathway

CCZ01048 is an agonist for the melanocortin 1 receptor. Upon binding of its radiolabeled form, [68Ga]Ga-**CCZ01048**, to MC1R on the surface of melanoma cells, it initiates a downstream signaling cascade. The receptor, being a Gs protein-coupled receptor, activates adenylyl cyclase, which in turn elevates intracellular cyclic AMP (cAMP) levels.[5] This increase in cAMP

activates Protein Kinase A (PKA), which then phosphorylates the CREB transcription factor.[2]
[5] Phosphorylated CREB upregulates the expression of Microphthalmia-associated transcription factor (MITF), a key regulator of genes involved in melanin synthesis.[2] The binding and subsequent internalization of [68Ga]Ga-**CCZ01048** into melanoma cells allow for the targeted delivery of the positron-emitting 68Ga isotope, enabling visualization of MC1R-expressing tumors via PET imaging.[1][4]





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References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Melanocortin 1 Receptor: Structure, Function, and Regulation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Melanocortin 1 Receptor: Structure, Function, and Regulation - PMC [pmc.ncbi.nlm.nih.gov]
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